Benchmarking AMG-7980: A Comparative Guide to CNS PET Tracers

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Compound of Interest	
Compound Name:	*AMG-7980*
Cat. No.:	*B15573735* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the phosphodiesterase 10A (PDE10A) PET tracer, **AMG-7980**, against other prominent central nervous system (CNS) PET tracers. The following sections detail quantitative performance data, experimental protocols, and relevant biological pathways to assist researchers in selecting the most appropriate imaging agent for their preclinical and clinical studies.

Quantitative Data Comparison

The performance of **AMG-7980** is benchmarked against tracers targeting PDE10A, neuroinflammation (TSPO), and synaptic density (SV2A). The following tables summarize key quantitative data from studies conducted in non-human primates, providing a basis for cross-target and within-target comparisons.

Table 1: Comparison of PDE10A PET Tracers in Non-Human Primates

Tracer	Target	Brain Region	Binding Potential (BPND)	Modeling Method	Species
[11C]AMG-7980	PDE10A	Caudate	0.42	SRTM	Not Specified
Putamen	0.76	SRTM	Not Specified		
Globus Pallidus	0.75	SRTM	Not Specified		
[18F]AMG-580	PDE10A	Putamen	3.16	Logan	Rhesus
Caudate	2.34	Logan	Rhesus		
Putamen	2.92	SRTM	Rhesus		
Caudate	2.01	SRTM	Rhesus		
[11C]MP-10	PDE10A	Not Specified	-	-	Baboon
[18F]MNI-659	PDE10A	Not Specified	-	-	Cynomolgus Monkey
[11C]TZ1964B	PDE10A	Not Specified	-	-	Cynomolgus Monkey

SRTM: Simplified Reference Tissue Model; Logan: Logan Graphical Analysis.

Table 2: Performance of Alternative CNS PET Tracers in Non-Human Primates

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Tracer	Target	Brain Region	Outcome Measure	Value	Modeling Method	Species
[11C]PBR28	TSPO (Neuroinflammation)	Whole Brain	VT Increase (post-LPS)	29-62%	2-Tissue Compartment	Baboon
[11C]UCB-J	SV2A (Synaptic Density)	Gray Matter Regions	VT	~25-55 mL/cm³	1-Tissue Compartment	Rhesus Macaque

VT: Volume of Distribution; LPS: Lipopolysaccharide.

Experimental Protocols

Detailed methodologies are crucial for the accurate interpretation and replication of PET imaging studies. Below are summaries of the experimental protocols used for the cited tracers.

[11C]AMG-7980 (PDE10A Imaging)

- Radiosynthesis: [11C]**AMG-7980** was prepared via a one-pot, two-step reaction.[1]

- Animal Model: Non-human primates.[1]

- Imaging Protocol: Dynamic PET scans were performed following either a bolus or a bolus plus constant infusion of the tracer.[1]

- Data Analysis: Regions of interest (ROIs) were delineated on co-registered MRI scans. The simplified reference tissue model (SRTM) was used to derive the binding potential (BPND), with the thalamus serving as the reference tissue.[1]

[11C]PBR28 (TSPO Imaging)

- Radiosynthesis: The precursor for [11C]PBR28 was obtained from the NIMH Chemical Synthesis and Drug Supply Program.[2]

- Animal Model: Female baboons (Papio anubis).[2][3]

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- Imaging Protocol: Dynamic PET scans were conducted before and at various time points after intravenous administration of lipopolysaccharide (LPS) to induce systemic inflammation.[2][3]

- Data Analysis: A two-tissue compartmental model was employed, using a metabolite-corrected arterial plasma curve as the input function to calculate the total volume of distribution (VT).[2][3]

[11C]UCB-J (SV2A Imaging)

- Radiosynthesis: [11C]UCB-J was synthesized by 11C-methylation of the 3-pyridyl trifluoroborate precursor using 11C-methyl iodide via a Suzuki-Miyaura cross-coupling reaction.[4][5]

- Animal Model: Rhesus macaques.[4][5]

- Imaging Protocol: Dynamic PET scans of 2 hours were acquired with arterial sampling to obtain the input function.[4][5]

- Data Analysis: The regional volume of distribution (VT) was estimated using a one-tissue compartment model.[4][5]
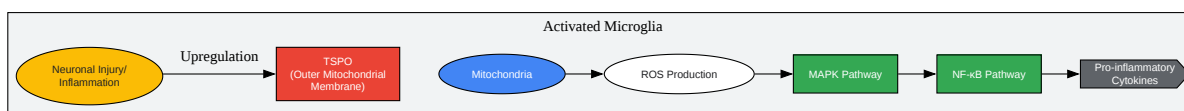
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the biological pathways targeted by each class of tracer and a generalized experimental workflow for CNS PET imaging.
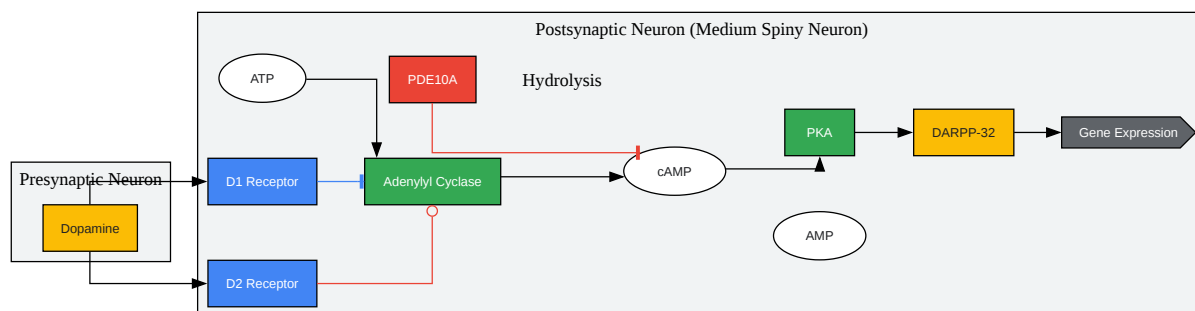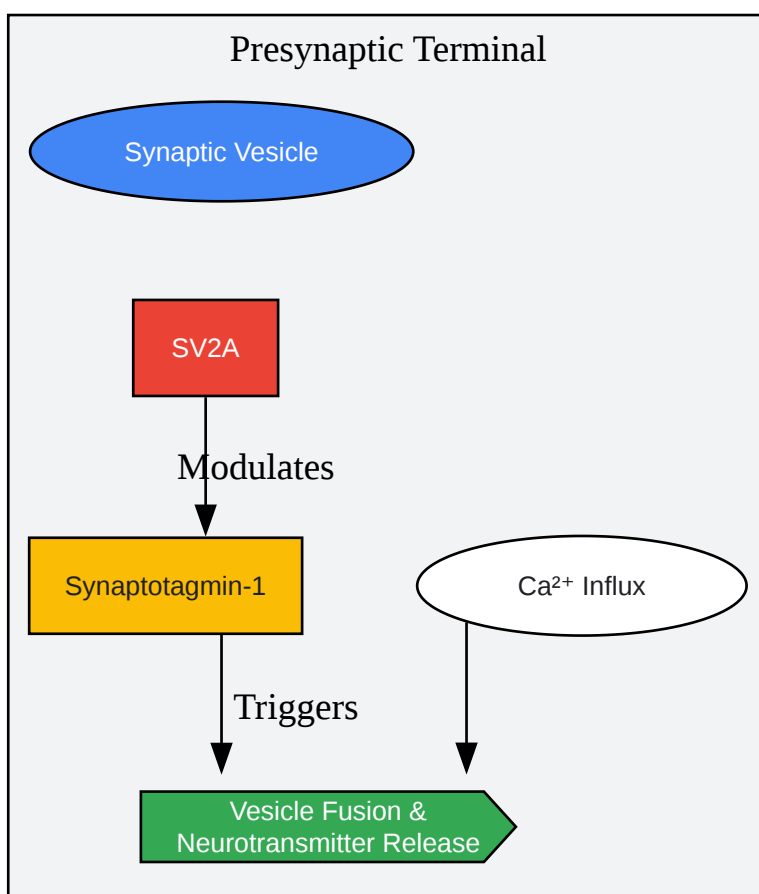
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PDE10A Signaling Pathway

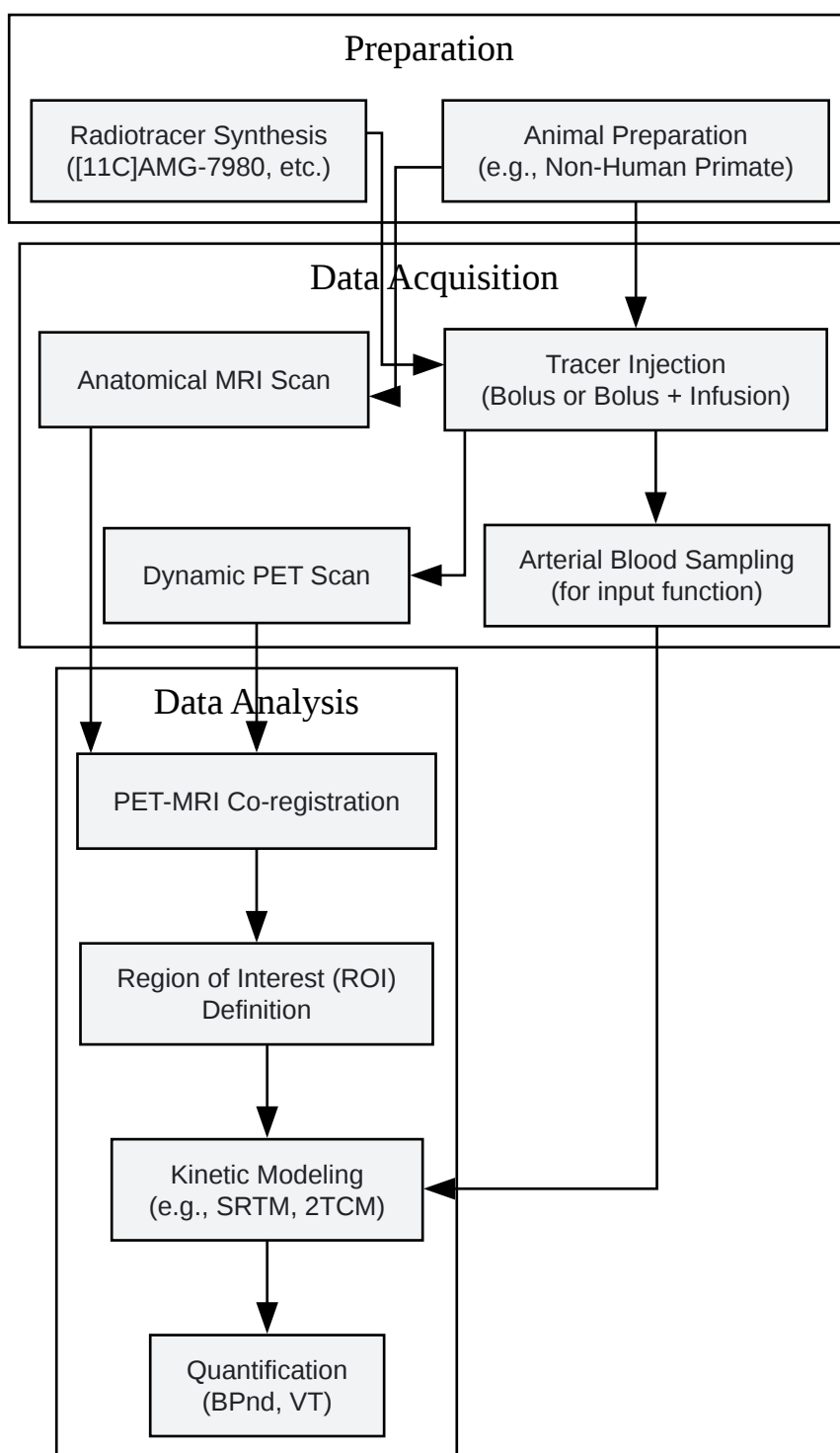Click to download full resolution via product page

TSPO Signaling in Neuroinflammation

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Role of SV2A in Neurotransmission

Tech Support

Preparation

Radiotracer Synthesis
([11C]AMG-7980, etc.)

Animal Preparation
(e.g., Non-Human Primate)

Data Acquisition

Anatomical MRI Scan

Tracer Injection
(Bolus or Bolus + Infusion)

Dynamic PET Scan

Arterial Blood Sampling
(for input function)

Data Analysis

PET-MRI Co-registration

Region of Interest (ROI) Definition

Kinetic Modeling
(e.g., SRTM, 2TCM)

Quantification
(BPnd, VT)

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Generalized CNS PET Imaging Workflow

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